

# Technical Support Center: S-Adenosyl-L-methionine Disulfate Tosylate (SAME-DST)

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## Compound of Interest

Compound Name: *S-Adenosyl-L-methionine disulfate tosylate*

Cat. No.: B10765666

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Welcome to the technical support center for **S-Adenosyl-L-methionine Disulfate Tosylate** (SAME-DST). This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges associated with the solubility and handling of this compound.

## Frequently Asked Questions (FAQs)

Q1: What is **S-Adenosyl-L-methionine Disulfate Tosylate** (SAME-DST)?

A1: **S-Adenosyl-L-methionine Disulfate Tosylate** is a stable salt form of S-Adenosyl-L-methionine (SAME). SAME is a crucial molecule and a common cosubstrate involved in numerous cellular processes, including methyl group transfer (transmethylation), transsulfuration, and polyamine biosynthesis.[1] The disulfate tosylate salt form is specifically engineered to enhance the stability of the otherwise labile SAME molecule, protecting it from moisture and heat-induced degradation.[2] This improved stability ensures a longer shelf-life and consistent potency for experimental use.[2]

Q2: In which solvents is SAME-DST soluble?

A2: SAME-DST is freely soluble in water.[2][3][4] It is also highly soluble in Dimethyl Sulfoxide (DMSO).[5] Conversely, it is poorly soluble or insoluble in ethanol.[5] For in vivo studies, various formulations using co-solvents like PEG300, Tween 80, and saline are often employed. [5][6]

Q3: What factors can influence the solubility of SAME-DST?

A3: Key factors that can affect the solubility of SAME-DST include:

- **Temperature:** While specific data on the temperature-solubility profile of SAME-DST is not readily available, for most solid solutes in liquid solvents, solubility tends to increase with temperature.<sup>[7]</sup> However, it is crucial to be aware that SAME is a thermally unstable substance, and elevated temperatures (above 60°C) can lead to rapid degradation.<sup>[8]</sup>
- **pH:** The stability of SAME in aqueous solutions is pH-dependent. The molecule is most stable in acidic conditions (pH 3.5-4.5) and degrades rapidly in alkaline solutions. While this primarily relates to stability, significant deviations from the optimal pH range could potentially impact its solubility characteristics. The pH of a 1 in 20 aqueous solution of Ademetionine Disulfate Tosylate is between 1.0 and 2.0.<sup>[9]</sup>
- **Sonication:** The use of sonication is often recommended to aid in the dissolution of SAME-DST in solvents like water and DMSO, particularly at higher concentrations.<sup>[5]</sup>

Q4: How should I store SAME-DST powder and its solutions?

A4:

- **Powder:** The pure, solid form of SAME-DST should be stored at -20°C for long-term stability (up to 3 years).<sup>[5]</sup> Some suppliers recommend storage at 2°C - 8°C, protected from light. It is also described as a hygroscopic powder, so it should be kept dry to prevent deterioration.<sup>[3]</sup><sup>[4]</sup>
- **Solutions:** Stock solutions should be aliquoted and stored at -80°C for up to 6 months or at -20°C for up to 1 month to avoid repeated freeze-thaw cycles.<sup>[10]</sup> If water is used as the solvent for a stock solution, it is recommended to filter and sterilize it before use in cell culture.<sup>[10]</sup> For in vivo experiments, it is best to prepare fresh solutions on the day of use.<sup>[10]</sup>

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitate forms in the solution upon storage.	The concentration may be too high for the storage temperature, or the solvent may not be optimal.	Try warming the solution gently (do not exceed 40°C) to see if the precipitate redissolves. If the issue persists, consider preparing a more dilute stock solution. For long-term storage, ensure the solution is stored at -80°C.
The powder is difficult to dissolve.	The compound may not be readily soluble at the desired concentration without assistance.	Use sonication to aid dissolution. <sup>[5]</sup> You can also try gentle warming, but be mindful of the thermal instability of SAME. <sup>[8]</sup> Ensure you are using a recommended solvent such as water or DMSO. <sup>[5]</sup>
Inconsistent experimental results.	This could be due to the degradation of SAME-DST in solution.	Prepare fresh solutions for each experiment, especially for in vivo studies. <sup>[10]</sup> Avoid repeated freeze-thaw cycles by storing solutions in single-use aliquots. <sup>[10]</sup> Ensure the pH of your experimental system is not alkaline, as this can rapidly degrade SAME.
Cell culture contamination after adding SAME-DST solution.	The stock solution may not be sterile.	If you prepare a stock solution in water or a buffer, it is crucial to sterilize it by filtration through a 0.22 µm filter before adding it to your cell culture medium. <sup>[10]</sup>

## Quantitative Data Summary

### Solubility of S-Adenosyl-L-methionine Disulfate Tosylate

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Notes
Water (H <sub>2</sub> O)	72[5]	93.9[5]	Sonication is recommended.[5]
Water (H <sub>2</sub> O)	33.33[6]	43.47[6]	Ultrasonic assistance needed.[6]
Dimethyl Sulfoxide (DMSO)	247.5[5]	322.77[5]	Sonication is recommended.[5]
Dimethyl Sulfoxide (DMSO)	100[6]	130.41[6]	Ultrasonic assistance needed.[6]
Ethanol	< 1[5]	-	Insoluble or slightly soluble.[5]
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	5[5]	6.52[5]	For in vivo formulation. Sonication recommended.[5]
10% DMSO + 90% Corn Oil	≥ 2.5[6]	≥ 3.26[6]	For in vivo formulation.[6]

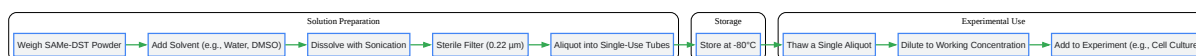
## Experimental Protocols

### Protocol for Preparing a 100 mM Stock Solution of SAME-DST in Water

- Calculate the required mass: The molecular weight of **S-Adenosyl-L-methionine disulfate tosylate** is 766.8 g/mol.[5] To prepare 1 mL of a 100 mM stock solution, you will need:
  - Mass (g) = 0.1 L/mol \* 766.8 g/mol \* 0.001 L = 0.07668 g = 76.68 mg
- Weigh the compound: Accurately weigh 76.68 mg of SAME-DST powder using a calibrated analytical balance.
- Dissolution:

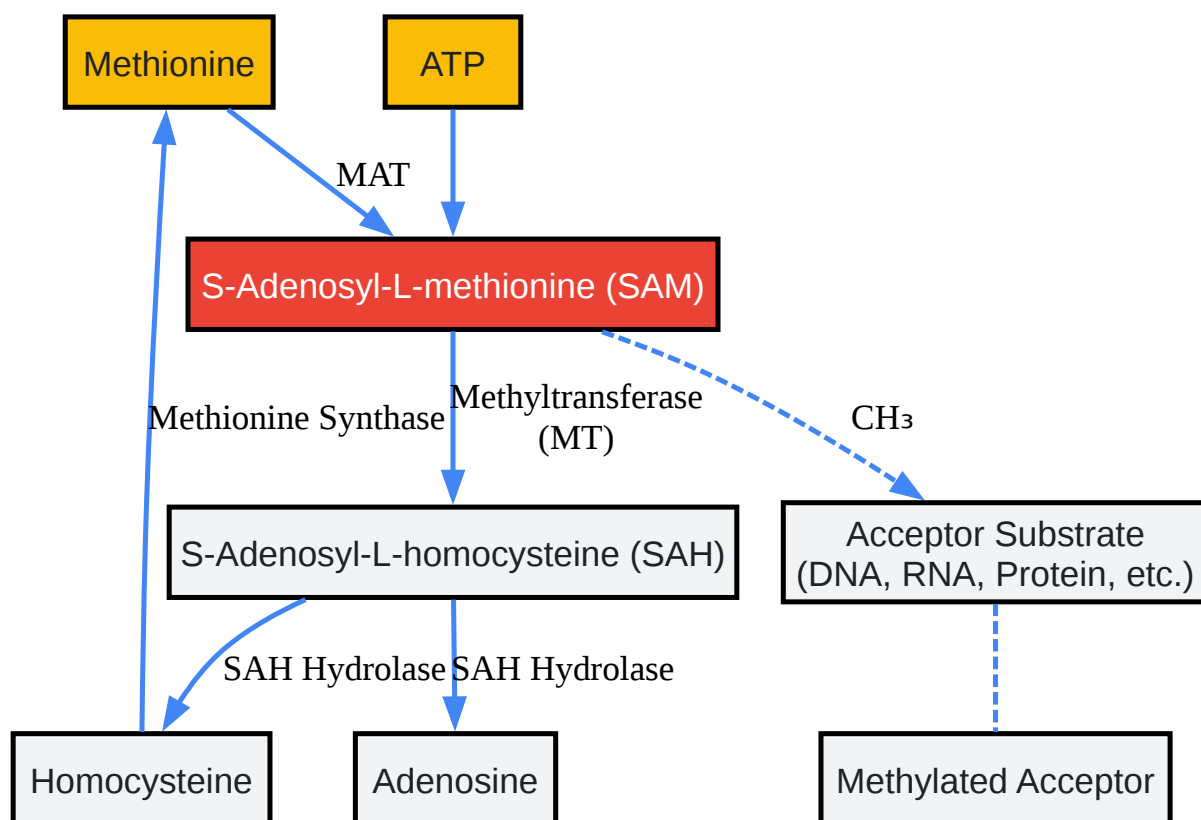
- Transfer the weighed powder to a sterile 1.5 mL microcentrifuge tube.
- Add 1 mL of sterile, nuclease-free water.
- Vortex briefly to suspend the powder.
- Place the tube in a sonicator water bath and sonicate until the solution is clear. This may take a few minutes. Avoid excessive heating of the water bath.
- Sterilization (for cell culture applications):
  - Draw the clear solution into a sterile syringe.
  - Attach a sterile 0.22  $\mu\text{m}$  syringe filter to the syringe.
  - Filter the solution into a new sterile microcentrifuge tube.
- Aliquoting and Storage:
  - Aliquot the sterile stock solution into smaller, single-use volumes (e.g., 20  $\mu\text{L}$  or 50  $\mu\text{L}$ ) in sterile microcentrifuge tubes.
  - Label the aliquots clearly with the compound name, concentration, and date of preparation.
  - Store the aliquots at  $-80^{\circ}\text{C}$  for long-term storage (up to 6 months).<sup>[10]</sup>

## Visualizations



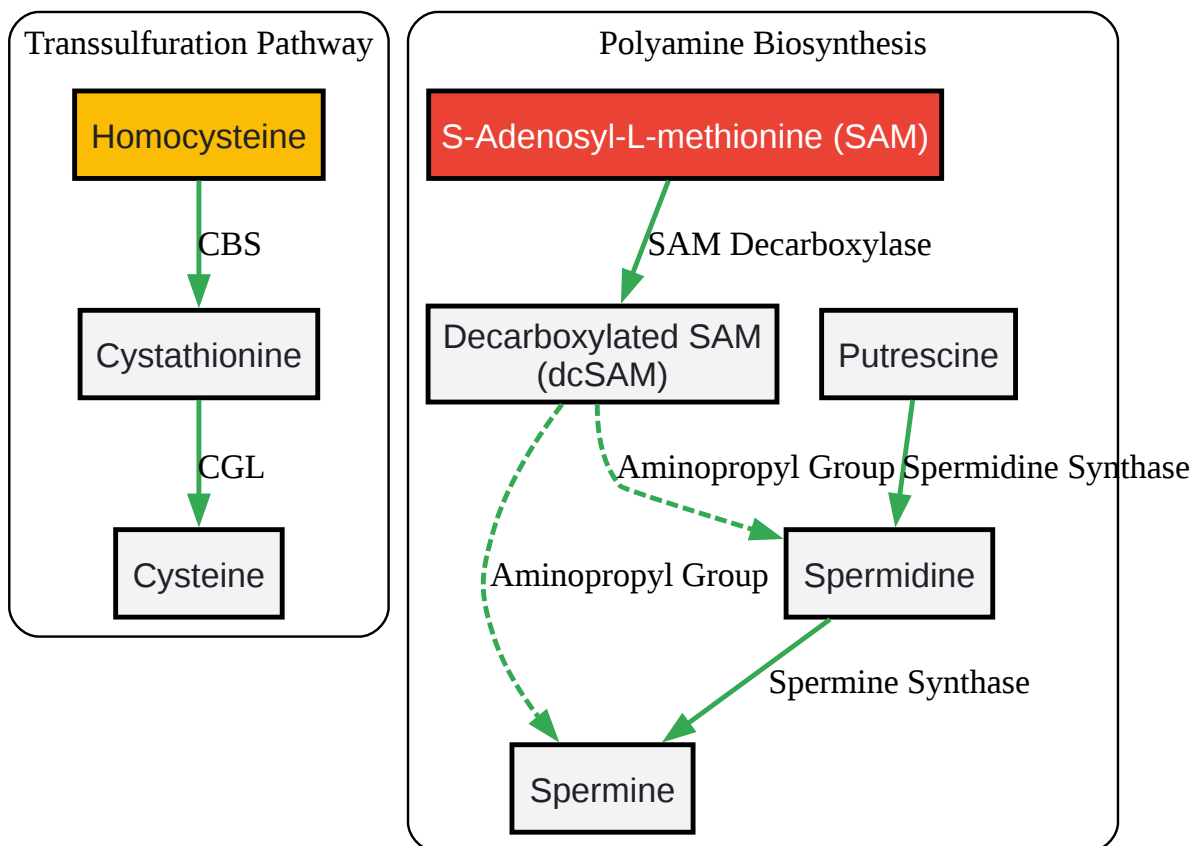
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Caption: Experimental workflow for preparing and using SAME-DST solutions.



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Caption: The Methylation Cycle involving SAMe.



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Caption: Involvement of SAMe in Transsulfuration and Polyamine Synthesis.

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Address: 3281 E Guasti Rd

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